

Application Note: Solid-Phase Extraction of Desethylene Ciprofloxacin from Water Samples

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Compound of Interest

Compound Name: *Desethylene ciprofloxacin*

CAS No.: 103222-12-4

Cat. No.: B035067

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Introduction

Desethylene ciprofloxacin is a primary metabolite of the widely used fluoroquinolone antibiotic, ciprofloxacin.[1][2] The presence of ciprofloxacin and its metabolites in water bodies is a growing environmental concern due to the potential for antibiotic resistance development in microorganisms.[3][4] Accurate monitoring of these compounds in aqueous matrices is crucial for environmental risk assessment.[3] Solid-phase extraction (SPE) is a widely adopted technique for the pre-concentration and purification of trace organic contaminants from water samples prior to chromatographic analysis.[5] This application note provides a detailed protocol for the solid-phase extraction of **desethylene ciprofloxacin** from water samples using a weak cation exchange (WCX) sorbent, followed by analysis with liquid chromatography-tandem mass spectrometry (LC-MS/MS).

Physicochemical Properties

Understanding the physicochemical properties of **desethylene ciprofloxacin** is essential for developing an effective SPE method. **Desethylene ciprofloxacin**, like its parent compound

ciprofloxacin, is an amphoteric molecule containing both a carboxylic acid group and an amino group. The pKa values of ciprofloxacin are approximately 6.2 for the carboxylic acid and 8.7 for the piperazine nitrogen. It can be inferred that **desethyleneciprofloxacin** possesses similar ionizable groups, allowing it to be retained on a weak cation exchange sorbent at an appropriate pH.

Table 1: Physicochemical Properties of **Desethyleneciprofloxacin**

Property	Value	Reference
Molecular Formula	C ₁₅ H ₁₆ FN ₃ O ₃	[2]
Molecular Weight	305.30 g/mol	[2]
IUPAC Name	7-(2-aminoethylamino)-1-cyclopropyl-6-fluoro-4-oxoquinoline-3-carboxylic acid	[2]

Experimental Protocol

This protocol is optimized for the extraction of **desethyleneciprofloxacin** from various water matrices such as surface water, groundwater, and wastewater effluent. The recommended sorbent is a polymeric weak cation exchanger, such as Oasis WCX, which provides selective retention for basic compounds.[6]

Materials and Reagents

- SPE Cartridges: Oasis WCX (Weak Cation Exchange) cartridges[6]
- Reagents:
 - Methanol (HPLC grade)
 - Acetonitrile (HPLC grade)
 - Formic acid (ACS grade)
 - Ammonium hydroxide (ACS grade)

- Ultrapure water
- Standards:
 - **Desethylene ciprofloxacin** analytical standard
- Equipment:
 - SPE manifold
 - Vacuum pump
 - pH meter
 - Vortex mixer
 - Centrifuge
 - LC-MS/MS system

Sample Preparation

- Collect water samples in clean glass bottles.
- Filter the samples through a 0.45 µm glass fiber filter to remove suspended particles.
- Adjust the pH of the water sample to approximately 7.0 using formic acid or ammonium hydroxide.

Solid-Phase Extraction (SPE) Procedure

The following protocol is based on methodologies developed for ciprofloxacin and other fluoroquinolones using weak cation exchange cartridges.[6]

- Conditioning: Condition the Oasis WCX SPE cartridge by passing 5 mL of methanol followed by 5 mL of ultrapure water. Do not allow the cartridge to dry out.
- Loading: Load the pre-treated water sample (typically 100-500 mL) onto the cartridge at a flow rate of 5-10 mL/min.

- Washing:
 - Wash the cartridge with 5 mL of ultrapure water to remove any remaining salts and polar interferences.
 - Follow with a wash of 5 mL of 5% methanol in water to remove less retained impurities.
- Elution: Elute the retained **desethylene ciprofloxacin** from the cartridge with 5 mL of a solution of 5% ammonium hydroxide in methanol. Collect the eluate in a clean collection tube.
- Reconstitution: Evaporate the eluate to dryness under a gentle stream of nitrogen at 40°C. Reconstitute the residue in a suitable volume (e.g., 1 mL) of the initial mobile phase for LC-MS/MS analysis.

Analytical Workflow

The overall analytical workflow for the determination of **desethylene ciprofloxacin** in water samples is depicted in the following diagram.



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Caption: Experimental workflow for the analysis of **desethylene ciprofloxacin**.

Quantitative Data Summary

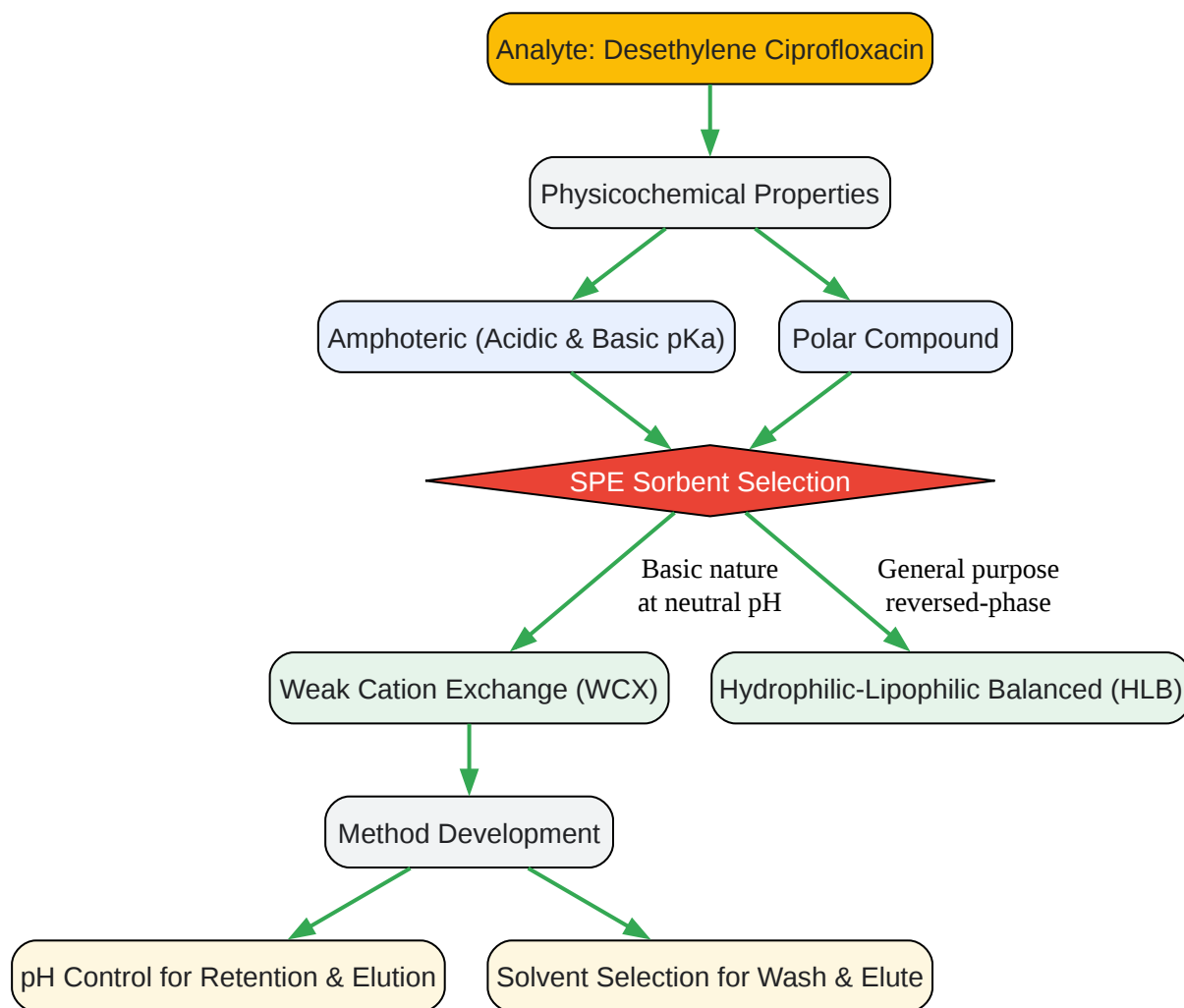
The performance of SPE methods for fluoroquinolones is typically evaluated based on recovery rates. While specific recovery data for **desethylene ciprofloxacin** is limited, the recovery of ciprofloxacin using similar methods provides a good indication of the expected performance.

Table 2: Performance Data for Fluoroquinolone SPE Methods

Compound	Sorbent Type	Matrix	Recovery (%)	Relative Standard Deviation (%)	Reference
Ciprofloxacin	Weak Cation Exchange (Oasis WCX)	Wastewater Effluent	87 - 94	< 6	[6]
Norfloxacin	Weak Cation Exchange (Oasis WCX)	Wastewater Effluent	87 - 94	< 6	[6]
Ofloxacin	Weak Cation Exchange (Oasis WCX)	Wastewater Effluent	87 - 94	< 6	[6]
Ciprofloxacin	Carboxylated Cattail (IS-SPE)	River Water	73.8	3.2	[7]

Signaling Pathway/Logical Relationship Diagram

The selection of the appropriate SPE sorbent and protocol is a critical step in method development. The following diagram illustrates the logical decision-making process for selecting a suitable SPE method for an analyte like **desethylene ciprofloxacin** based on its chemical properties.



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Caption: Logical diagram for SPE method selection for **desethylene ciprofloxacin**.

Conclusion

This application note provides a comprehensive protocol for the solid-phase extraction of **desethylene ciprofloxacin** from water samples. The use of a weak cation exchange sorbent

offers high selectivity and recovery for this amphoteric compound. The detailed experimental procedure and workflow diagrams serve as a valuable resource for researchers and scientists involved in environmental monitoring and drug analysis. The presented method, when coupled with a sensitive analytical technique like LC-MS/MS, enables the reliable quantification of **desethylene ciprofloxacin** at trace levels in aqueous matrices.

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